



ACY-775: Application Notes and Protocols for Researchers

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Compound of Interest		
Compound Name:	ACY-775	
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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the use of **ACY-775**, a potent and selective inhibitor of Histone Deacetylase 6 (HDAC6). The information compiled herein is intended to guide researchers in the effective use of **ACY-775** for both in vitro and in vivo studies.

Introduction

ACY-775 is a small molecule inhibitor that demonstrates high selectivity for HDAC6 over other HDAC isoforms.[1][2] HDAC6 is a unique, primarily cytoplasmic, class IIb histone deacetylase that plays a critical role in various cellular processes by deacetylating non-histone protein substrates, most notably α -tubulin.[3][4] By inhibiting HDAC6, **ACY-775** leads to the hyperacetylation of α -tubulin, which can impact microtubule dynamics, intracellular transport, and other cellular functions.[3][5] This selectivity makes **ACY-775** a valuable tool for investigating the specific roles of HDAC6 in cellular biology and a potential therapeutic agent in diseases such as cancer and neurodegenerative disorders.[3][6]

Data Presentation Solubility of ACY-775

The solubility of **ACY-775** in commonly used laboratory solvents is summarized in the table below. It is crucial to use fresh, anhydrous DMSO for optimal solubility, as moisture can reduce the solubility of the compound.[7]



Solvent	Concentration (mg/mL)	Molar Equivalent (mM)	Notes
DMSO	66 mg/mL[7]	199.78 mM[7]	Use of fresh, moisture-free DMSO is recommended.[7]
63 mg/mL[8]	190.7 mM[8]	_	
35.3 mg/mL[2]	106.94 mM[2]	_	
Ethanol	66 mg/mL[7]	_	
63 mg/mL[8]		_	
34.5 mg/mL[2]	104.43 mM[2]		
Water	Insoluble[7][8]	_	
Saline	Insoluble	Direct dissolution in saline is not feasible.	
20% SBE-β-CD in Saline	≥ 2.5 mg/mL[5]	≥ 7.57 mM[5]	This formulation provides a clear solution for in vivo use.[5]
0.9% Saline with 0.75% DMSO	Suspension (at 50 mg/kg)[1]	Used for in vivo injections, but high concentrations may not fully dissolve.[1]	

Note: Solubility can vary slightly between different batches of the compound.[2]

Experimental Protocols In Vitro Studies: Preparation of ACY-775 Stock and Working Solutions

This protocol describes the preparation of ACY-775 solutions for use in cell-based assays.

Materials:



- ACY-775 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Sterile cell culture medium

Procedure:

- Stock Solution Preparation (e.g., 20 mM in DMSO):
 - Aseptically weigh the required amount of ACY-775 powder.
 - Add the appropriate volume of anhydrous DMSO to achieve a 20 mM stock solution. For example, to prepare 1 mL of a 20 mM stock solution, dissolve 6.61 mg of ACY-775 (MW: 330.36 g/mol) in 1 mL of DMSO.
 - Vortex thoroughly until the compound is completely dissolved.
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the stock solution at -20°C or -80°C for long-term storage.[5]
- Working Solution Preparation:
 - Thaw an aliquot of the **ACY-775** stock solution at room temperature.
 - Dilute the stock solution in pre-warmed cell culture medium to the desired final concentration. For example, to treat cells with 2.5 μM ACY-775, dilute the 20 mM stock solution 1:8000 in the culture medium.
 - It is recommended that the final concentration of DMSO in the cell culture medium does not exceed 0.1% to avoid solvent-induced cellular effects.
 - A vehicle control (e.g., 0.1% DMSO in culture medium) should be included in all experiments.[1][7]



In Vivo Studies: Formulation of ACY-775 for Administration

This protocol provides two methods for formulating **ACY-775** for in vivo administration in animal models. The choice of formulation may depend on the required dose and the experimental design.

Method 1: DMSO and Saline Formulation

This method is suitable for lower doses where **ACY-775** can be maintained in solution or as a fine suspension.

Materials:

- ACY-775 powder
- Anhydrous DMSO
- Sterile 0.9% Saline
- Sterile tubes

Procedure:

- Dissolve the required amount of ACY-775 in DMSO to create a concentrated stock solution.
- For administration, dilute the DMSO stock solution with 0.9% saline to the final desired concentration. The final concentration of DMSO in the injectable solution should be kept low (e.g., 0.75%) to minimize toxicity.[1]
- Vortex the solution thoroughly before each injection to ensure a uniform suspension, especially at higher concentrations where ACY-775 may not be fully dissolved.[1] For example, a 50 mg/kg dose of ACY-775 has been administered as a suspension.[1]

Method 2: SBE-β-CD in Saline Formulation

This method can be used to achieve a clear, soluble formulation of ACY-775 for injection.



Materials:

- ACY-775 powder
- Anhydrous DMSO
- 20% (w/v) Captisol® (Sulfobutylether-β-cyclodextrin) in sterile saline
- · Sterile tubes

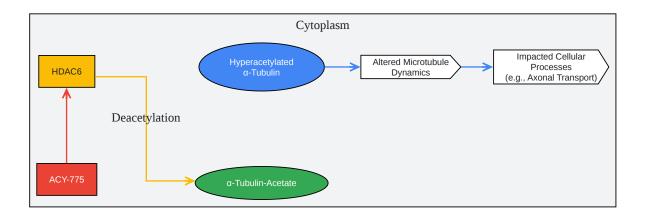
Procedure:

- Prepare a concentrated stock solution of ACY-775 in DMSO (e.g., 25 mg/mL).[5]
- To prepare the final working solution, add the DMSO stock solution to the 20% SBE- β -CD in saline solution. For example, to prepare 1 mL of a 2.5 mg/mL working solution, add 100 μ L of the 25 mg/mL DMSO stock to 900 μ L of 20% SBE- β -CD in saline.[5]
- Mix thoroughly until a clear solution is obtained.[5]

Visualizations Signaling Pathway of ACY-775 Action

The following diagram illustrates the primary mechanism of action of **ACY-775**. By selectively inhibiting HDAC6, **ACY-775** leads to an increase in the acetylation of α -tubulin, a key component of microtubules. This post-translational modification can alter microtubule-dependent cellular processes.





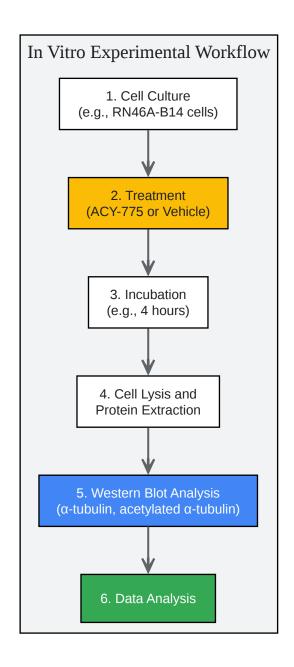
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Caption: Mechanism of ACY-775 action in the cytoplasm.

Experimental Workflow: In Vitro Cell-Based Assay

This diagram outlines a typical workflow for assessing the effect of **ACY-775** on protein acetylation in a cell culture model.





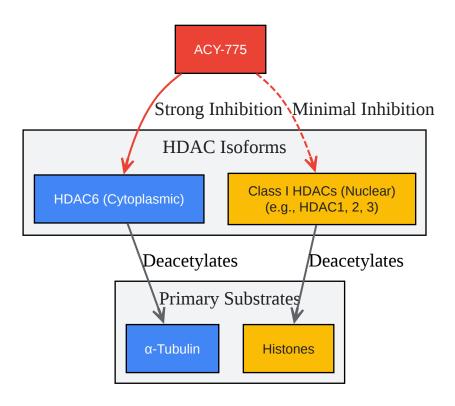
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Caption: Workflow for an in vitro ACY-775 cell-based assay.

Logical Relationship: Selective Inhibition by ACY-775

The following diagram illustrates the selective nature of **ACY-775**'s inhibitory activity, primarily targeting HDAC6 while having minimal effect on histone-modifying Class I HDACs.





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Caption: Selective inhibition of HDAC6 by ACY-775.

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